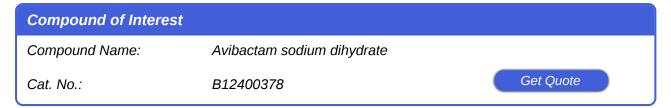




Application Note: Preparation of Avibactam Sodium Dihydrate Stock Solutions for Research

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Audience: This document is intended for researchers, scientists, and drug development professionals involved in microbiological and biochemical assays requiring the use of avibactam.

Introduction: Avibactam is a non- β -lactam β -lactamase inhibitor that restores the in vitro activity of cephalosporins and other β -lactam antibiotics against many clinically significant Gramnegative bacteria.[1][2][3][4] It functions through a unique reversible, covalent inhibition mechanism, targeting a broad spectrum of serine β -lactamases, including Ambler Class A (like KPC), Class C (AmpC), and some Class D enzymes.[1][3][5][6][7] Accurate and consistent preparation of avibactam stock solutions is critical for obtaining reliable and reproducible results in research settings, such as minimum inhibitory concentration (MIC) testing and enzyme kinetics. This document provides detailed protocols for the preparation, storage, and handling of **avibactam sodium dihydrate** stock solutions.

Physicochemical Properties

Avibactam sodium is typically supplied as a crystalline solid or powder.[8] It is essential to refer to the Certificate of Analysis (CoA) provided by the supplier for lot-specific information, such as the exact molecular weight (which can vary based on hydration state) and purity.

Table 1: Chemical and Physical Properties of Avibactam Sodium



Property	Value	References
Synonyms	NXL104, AVE-1330A	[5][8]
CAS Number	1192491-61-4 (for sodium salt)	[5][8][9]
Molecular Formula	C7H10N3NaO6S (anhydrous)	[8][9]
Molecular Weight	287.22 g/mol (anhydrous sodium salt) 305.24 g/mol (sodium hydrate)	[4][10][11]
Purity	≥95% - ≥99% (Varies by supplier)	[4][8][10][11]
Appearance	Crystalline solid / Solid powder	[5][8]

Solubility and Recommended Solvents

Avibactam sodium exhibits good solubility in aqueous solutions and some polar organic solvents. The choice of solvent depends on the experimental requirements and compatibility with the assay system.

Table 2: Solubility Data for Avibactam Sodium

Solvent	Solubility	References
Water	>140 mg/mL; 61 mg/mL	[4][12]
DMSO	≥30 mg/mL; ~5 mg/mL; 61 mg/mL	[4][8][12]
PBS (pH 7.2)	~10 mg/mL	[8]
Dimethylformamide (DMF)	~5 mg/mL	[8]
Methanol	Slightly soluble (sonication may be required)	[5]
Ethanol	Insoluble	[12]



Note: When using organic solvents like DMSO, ensure the final concentration in the assay is low enough to avoid physiological effects on the test organisms or enzymes.[8]

Storage and Stability

Proper storage is crucial to maintain the integrity and activity of avibactam.

Table 3: Recommended Storage Conditions

Form	Short-Term Storage	Long-Term Storage	Stability	References
Powder (Solid)	0 - 4°C (days to weeks)	-20°C or <-15°C (under inert gas)	≥4 years at -20°C	[5][8][9]
Stock Solution in Solvent	-20°C (1 month)	-80°C (1 year)	Aliquot to avoid freeze-thaw cycles	[12][13]
Aqueous Solution	Not recommended for >1 day	N/A	Prepare fresh before use	[8]

Experimental Protocols

Always use aseptic techniques when preparing solutions for biological experiments.

Protocol 1: Preparation of High-Concentration Aqueous Stock Solution (e.g., 10 mg/mL)

This protocol is recommended for most microbiology applications, such as broth microdilution.

Materials:

- · Avibactam sodium dihydrate powder
- · Sterile, nuclease-free water
- Calibrated analytical balance



- Sterile conical tubes (e.g., 15 mL or 50 mL)
- Sterile 0.22 μm syringe filter
- Sterile syringes
- Sterile, cryo-safe microcentrifuge tubes for aliquots

Procedure:

- Calculate Required Mass:
 - To prepare 10 mL of a 10 mg/mL stock solution, you will need 100 mg of avibactam sodium dihydrate.
 - For Molar Concentration: Use the molecular weight from your product's CoA. As an example, using the molecular weight of avibactam sodium hydrate (305.24 g/mol):
 - Mass (g) = Desired Concentration (mol/L) x Volume (L) x MW (g/mol)
 - For 10 mL (0.01 L) of a 10 mM (0.01 mol/L) stock: Mass = 0.01 mol/L x 0.01 L x 305.24 g/mol = 0.0305 g or 30.52 mg.
- Weighing: Accurately weigh the calculated amount of avibactam powder in a sterile microcentrifuge tube or on weighing paper and transfer it to a sterile conical tube.
- Dissolution: Add the desired volume of sterile water (e.g., 10 mL) to the conical tube. Vortex gently until the powder is completely dissolved.
- Sterilization: Draw the solution into a sterile syringe. Attach a sterile 0.22
 µm syringe filter
 and dispense the solution into a new sterile conical tube to remove any potential bacterial
 contamination.
- Aliquoting: Dispense the sterile stock solution into smaller, single-use volumes (e.g., 100 μL or 500 μL) in sterile, cryo-safe microcentrifuge tubes. This prevents contamination and degradation from repeated freeze-thaw cycles.



• Storage: Label the aliquots clearly with the compound name, concentration, and date. Store immediately as recommended in Table 3 (e.g., -80°C for long-term storage).

Protocol 2: Preparation of Stock Solution in DMSO (e.g., 30 mg/mL)

This protocol is an alternative if a higher concentration or an organic solvent is required.

Materials:

- Avibactam sodium dihydrate powder
- Anhydrous, sterile-filtered DMSO
- All other materials as listed in Protocol 1.

Procedure:

- Calculate and Weigh: Follow steps 1 and 2 from Protocol 1 to determine and weigh the required mass of avibactam.
- Dissolution: Add the desired volume of anhydrous DMSO. Vortex until fully dissolved. Gentle warming or sonication may be required for higher concentrations but should be done with caution.[5]
- Aliquoting and Storage: Dispense into single-use aliquots in appropriate cryo-safe tubes.
 Store immediately at -20°C or -80°C, protected from moisture.[12] Note that moisture-absorbing DMSO can reduce solubility.[12]

Application Data & Visualization

Avibactam is primarily used to restore the activity of a partner β -lactam antibiotic. In research, it is often used at a fixed concentration in susceptibility testing.

Table 4: Typical Working Concentrations for In Vitro Assays

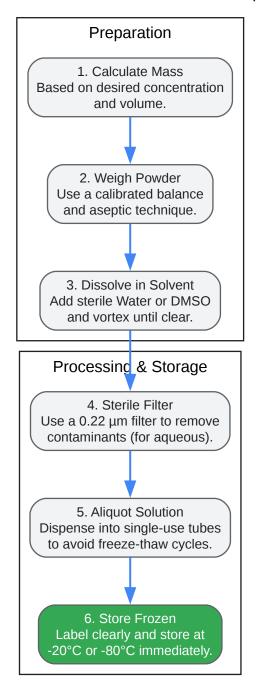


Application	Typical Avibactam Concentration	Target Pathogens	References
Broth Microdilution (Susceptibility Testing)	4 mg/L (fixed)	Enterobacteriaceae, P. aeruginosa	[14][15][16][17]
Checkerboard Assays	0.016 - >16 mg/L	E. coli, K. pneumoniae, P. aeruginosa	[14]
Experimental Resensitization Studies	1 - 64 mg/L	KPC-producing K. pneumoniae	[15][18]

Diagrams

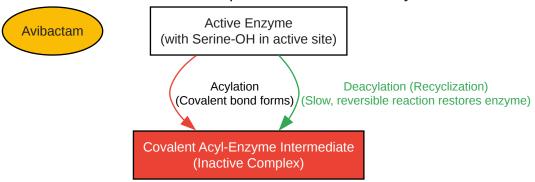


Workflow for Avibactam Stock Solution Preparation





Mechanism of Reversible β-Lactamase Inhibition by Avibactam



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